

In-depth Technical Guide: 2-Oxa-7-azaspiro[4.4]nonan-1-one

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Compound of Interest

Compound Name: 2-Oxa-7-azaspiro[4.4]nonan-1-one

Cat. No.: B567585

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CAS Number: 1309588-02-0

This technical guide provides a comprehensive overview of **2-Oxa-7-azaspiro[4.4]nonan-1-one**, a heterocyclic compound of interest to researchers and professionals in the field of drug development and organic synthesis.

Physicochemical Properties

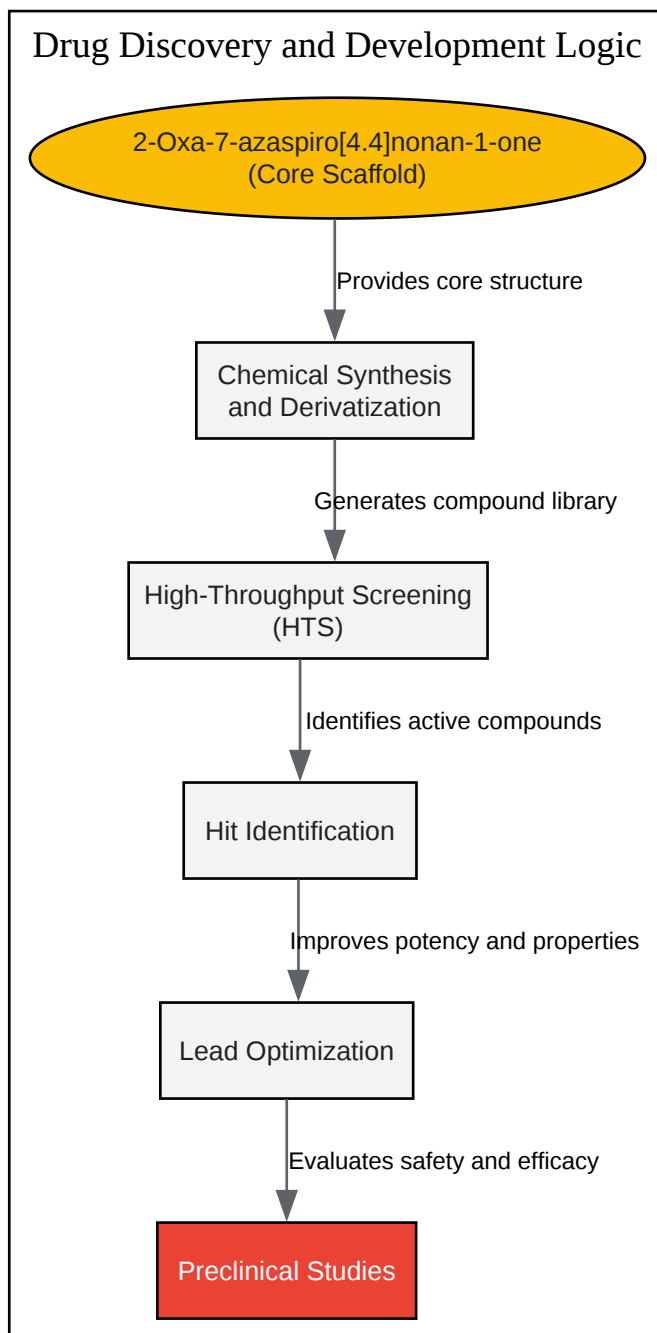
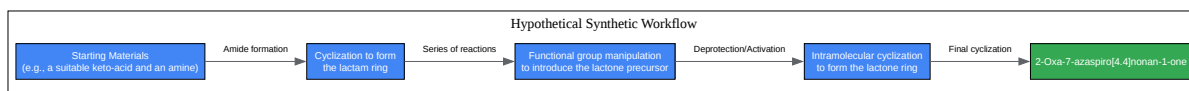
A summary of the key physicochemical properties of **2-Oxa-7-azaspiro[4.4]nonan-1-one** is presented in the table below. This data is compiled from publicly available chemical supplier information.^[1]

Property	Value
CAS Number	1309588-02-0
Molecular Formula	C ₇ H ₁₁ NO ₂
Molecular Weight	141.17 g/mol
Monoisotopic Mass	141.078978594 Da
Topological Polar Surface Area	38.3 Å ²
Hydrogen Bond Acceptor Count	3
Complexity	169
Heavy Atom Count	10

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Oxa-7-azaspiro[4.4]nonan-1-one** (CAS 1309588-02-0) is not readily available in peer-reviewed literature, the synthesis of structurally related spirocyclic lactams provides a foundational understanding of potential synthetic routes. The construction of the 2-oxa-7-azaspiro[4.4]nonane scaffold generally involves the formation of two five-membered rings sharing a single carbon atom, with one ring containing a lactone (or a precursor) and the other a lactam.

One plausible synthetic strategy, based on the synthesis of similar spiro-γ-lactams, could involve a multi-step sequence. A generalized workflow for such a synthesis is depicted below.



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References

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